

Personal protective equipment for handling 4-Bromo-2-chloro-6-methylaniline

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Compound of Interest

Compound Name: **4-Bromo-2-chloro-6-methylaniline**

Cat. No.: **B1272470**

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Essential Safety and Handling Guide for 4-Bromo-2-chloro-6-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Bromo-2-chloro-6-methylaniline** (CAS RN: 30273-42-8). Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance in a laboratory setting.

Immediate Safety Information

4-Bromo-2-chloro-6-methylaniline is a halogenated aromatic amine that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and ingestion.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.
- Eye Damage/Irritation: Causes serious eye irritation.

- Sensitization: May cause an allergic skin reaction or asthma-like symptoms if inhaled.
- Specific Target Organ Toxicity: May cause respiratory irritation.

Emergency First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the required PPE for handling this compound.

Protection Type	Required PPE	Specifications and Recommendations
Hand Protection	Chemical-Resistant Gloves	For incidental contact or splash protection, nitrile gloves may be used but should be changed immediately upon contamination. For extended contact, Butyl rubber or Viton™ gloves are recommended based on data for the parent compound, aniline. ^[2] Always inspect gloves for degradation before use. Double gloving is recommended.
Eye/Face Protection	Safety Goggles & Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. A face shield should be worn in conjunction with goggles, especially when there is a risk of splashing or when handling larger quantities.
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and fully buttoned. For procedures with a higher risk of splashing, a chemical-resistant apron over the lab coat is required.
Respiratory Protection	Chemical Fume Hood / Respirator	All handling of 4-Bromo-2-chloro-6-methylaniline must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. If a fume hood is not available or

during a large spill, a NIOSH-approved respirator with organic vapor cartridges is necessary.

Foot Protection

Closed-Toe Shoes

Chemical-resistant, closed-toe shoes must be worn at all times in the laboratory.

Glove Selection and Breakthrough Times for Aniline (as a reference for **4-Bromo-2-chloro-6-methylaniline**):

Glove Material	Breakthrough Time (minutes)	Degradation Rating	Recommendation
Butyl Rubber	>480	Excellent	Recommended for prolonged contact
Viton™	>480	Excellent	Recommended for prolonged contact
Neoprene	145	Fair	Suitable for shorter-term use
Nitrile	25	Very Good	Not recommended for prolonged contact; for splash protection only ^{[1][2]}

Data from Ansell Chemical Resistance Guide for Aniline.^{[1][3]} Breakthrough time is the time it takes for the chemical to be detected on the inside of the glove. Degradation refers to the physical change in the glove material upon chemical contact.

Operational and Disposal Plans

A systematic workflow is essential for the safe handling and disposal of **4-Bromo-2-chloro-6-methylaniline**.

Experimental Protocol: Safe Handling Workflow

- Preparation:
 - Risk Assessment: Conduct a thorough risk assessment for the specific experiment.
 - Review SDS: Fully read and understand the Safety Data Sheet (SDS) before starting work.
 - Fume Hood Verification: Ensure the chemical fume hood is functioning correctly.
 - Emergency Equipment: Locate and verify the functionality of the nearest safety shower, eyewash station, and fire extinguisher.
 - Spill Kit: Ensure a chemical spill kit appropriate for aromatic amines is readily available.
- Handling:
 - Don PPE: Put on all required PPE before entering the designated handling area.
 - Dispensing: Handle the solid compound exclusively within a chemical fume hood. Use appropriate tools to minimize dust generation.
 - Storage: Store **4-Bromo-2-chloro-6-methylaniline** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.
- Post-Handling & Decontamination:
 - Equipment Decontamination: Thoroughly decontaminate all surfaces and non-disposable equipment that have come into contact with the compound. A recommended procedure is to rinse with an appropriate solvent (e.g., ethanol or acetone), followed by washing with soap and water.^{[4][5][6]} Collect all rinsate as hazardous waste.
 - Glove Removal: Remove gloves using the proper technique to avoid skin contact with the contaminated exterior.
 - Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Waste Container: Collect all waste containing **4-Bromo-2-chloro-6-methylaniline** in a designated, labeled, and sealed hazardous waste container.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**4-Bromo-2-chloro-6-methylaniline**".
- Waste Code: Based on its characteristics as a halogenated aniline, this waste would likely fall under EPA hazardous waste codes for "F" listed wastes from non-specific sources (such as F001 or F002 if mixed with spent solvents) or "K" listed wastes from specific sources if it's a residue from aniline production (e.g., K083, K103).^{[2][7]} As a discarded commercial chemical product, it could be classified under the "U" list (e.g., U012 for Aniline).^[8] Consult with your institution's Environmental Health and Safety (EHS) office for the specific waste codes used at your facility.

Disposal Procedure:

- Collection: Collect all solid waste and liquid waste (including contaminated solvents and rinsates) in the designated hazardous waste container.
- Storage: Keep the waste container tightly closed when not in use and store it in a designated satellite accumulation area that is cool, dry, and well-ventilated.
- Pickup: Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.

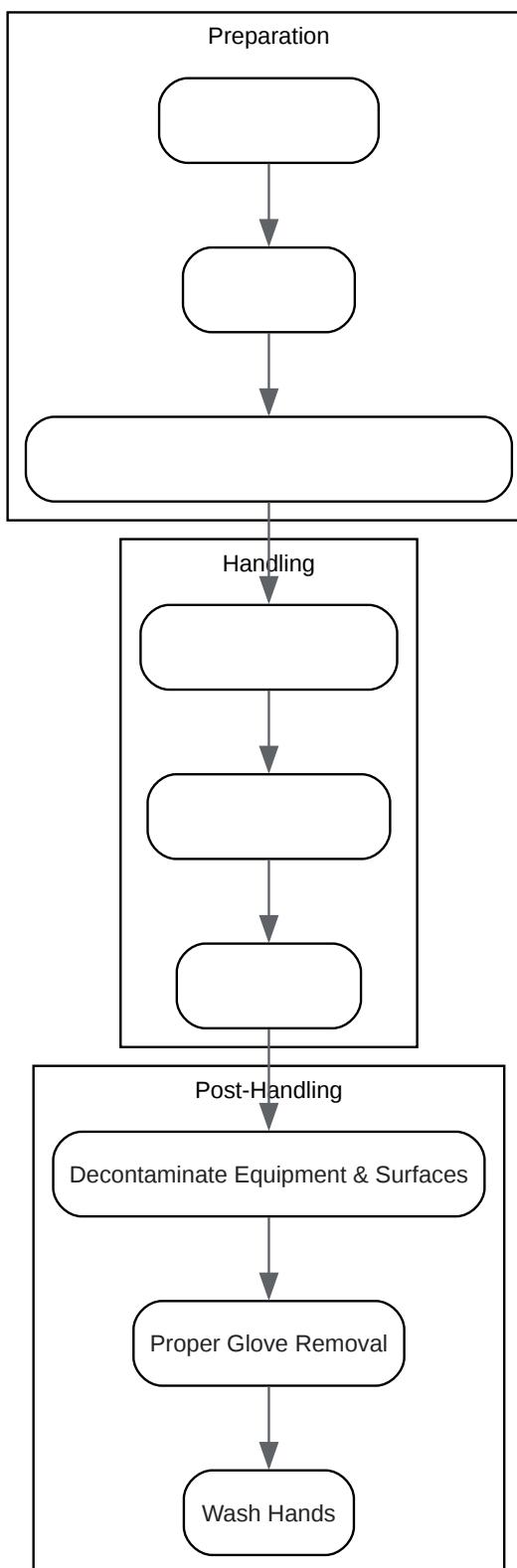
Quantitative Data

The following table summarizes key quantitative data for **4-Bromo-2-chloro-6-methylaniline** and a related compound for reference.

Property	4-Bromo-2-chloro-6-methylaniline	4-Bromo-2-methylaniline (for reference)
CAS Number	30273-42-8 [9] [10] [11]	583-75-5 [12]
Molecular Formula	C ₇ H ₇ BrCIN [11]	C ₇ H ₈ BrN [12]
Molecular Weight	220.49 g/mol [11]	186.05 g/mol [12]
Melting Point	37-42 °C [9]	57-59 °C [12]
Boiling Point	Not readily available	240 °C [12]
Appearance	White to cream or purple crystalline powder or solid [9]	Not specified

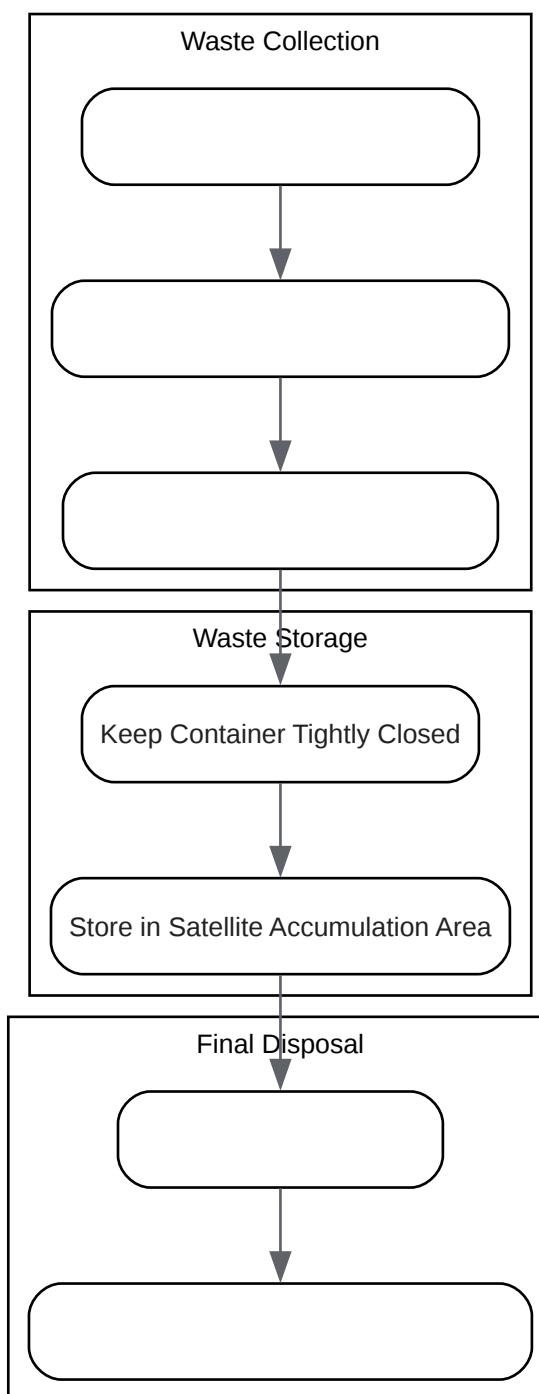
Visualized Workflows

The following diagrams illustrate the key workflows for handling and disposing of **4-Bromo-2-chloro-6-methylaniline**.



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Caption: Workflow for the safe handling of **4-Bromo-2-chloro-6-methylaniline**.



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Caption: Procedural flow for the disposal of **4-Bromo-2-chloro-6-methylaniline** waste.

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